A-967079 solubility problems and solutions

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*A-967079*
CAS No.:	*1170613-55-4*
Cat. No.:	*B605065*

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A-967079 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **A-967079**, a potent and selective TRPA1 receptor antagonist.[1][2][3]

Frequently Asked Questions (FAQs)

Q1: What is **A-967079** and what is its primary mechanism of action?

A-967079 is a selective TRPA1 (Transient Receptor Potential Ankyrin 1) channel antagonist.[1][2][3] It functions by blocking the TRPA1 ion channel, which is involved in the sensation of pain, inflammation, and irritation.[4] **A-967079** has demonstrated analgesic effects in various preclinical models.[2][3] It shows high selectivity for TRPA1 over other TRP channels and a wide range of other receptors and enzymes.[3]

Q2: I am experiencing difficulty dissolving **A-967079**. What are the recommended solvents?

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A-967079 is sparingly soluble in aqueous buffers but shows good solubility in organic solvents.[5] For stock solutions, Dimethyl Sulfoxide (DMSO) and ethanol are the most recommended solvents.[5] It is crucial to use freshly opened, anhydrous DMSO, as its hygroscopic nature can significantly reduce the solubility of **A-967079**.[1][6]

Q3: My **A-967079** precipitates out of solution when I dilute my DMSO stock with aqueous buffer. How can I prevent this?

This is a common issue due to the low aqueous solubility of **A-967079**.[5] To improve solubility in aqueous solutions for in vitro experiments, it is recommended to first dissolve **A-967079** in 100% DMSO to create a concentrated stock solution. Then, this stock solution can be further diluted with your aqueous buffer of choice (e.g., PBS) to the final desired concentration.[5] It is advisable not to store the aqueous solution for more than one day to avoid precipitation.[5]

Q4: What are the best practices for preparing **A-967079** for in vivo studies?

For in vivo administration, a co-solvent system is typically required. Two common formulations are:

- A mixture of DMSO, PEG300, Tween-80, and saline.[6][7]
- A mixture of DMSO and corn oil.[1][6]

It is critical to add the solvents sequentially and ensure the solution is clear before adding the next solvent.[7] Freshly prepared solutions are recommended for all in vivo experiments.[6]

Troubleshooting Guide

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Problem	Possible Cause	Solution
A-967079 powder will not dissolve in DMSO.	1. DMSO may have absorbed moisture.2. Insufficient mixing.	1. Use newly opened, anhydrous DMSO.[1][6]2. Use an ultrasonic bath or gentle heating to aid dissolution.[6][7]
Precipitation occurs during preparation of in vivo formulation.	1. Solvents not mixed in the correct order.2. Solution not homogenous before adding the next solvent.	1. Add each solvent one by one as specified in the protocol.2. Ensure the solution is clear and well-mixed at each step.[7] Use of sonication can help.[7]
Inconsistent experimental results.	1. Compound precipitation in the dosing solution.2. Degradation of the compound in aqueous solution.	1. Prepare the dosing solution fresh on the day of the experiment.[6]2. Do not store aqueous solutions of A-967079 for more than one day.[5]

Quantitative Solubility Data

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Solvent / Vehicle	Maximum Concentration	Molar Equivalent	Notes
DMSO	100 mg/mL[6][7]	~482.53 mM[6][7]	Use of ultrasonic bath recommended.[6] Hygroscopic DMSO can significantly impact solubility.[1][6]
DMSO	≥12 mg/mL	-	-
DMSO	~30 mg/mL[5]	-	-
Ethanol	100 mM	-	-
Ethanol	~20 mg/mL[5]	-	-
Dimethyl formamide (DMF)	~20 mg/mL[5]	-	Purge with an inert gas.[5]
1:2 solution of DMSO:PBS (pH 7.2)	~0.3 mg/mL[5]	-	Prepare by diluting a DMSO stock solution.[5]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL[6]	~12.06 mM[6]	For in vivo use.[6]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL[6]	~12.06 mM[6]	For in vivo use.[6]

Experimental Protocols

Protocol 1: Preparation of a 100 mM **A-967079** Stock Solution in DMSO

- Weigh the required amount of **A-967079** powder (MW: 207.24 g/mol).[1]
- Add the appropriate volume of newly opened, anhydrous DMSO to achieve a 100 mM concentration.

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- If dissolution is slow, place the vial in an ultrasonic water bath until the solution is clear.[6]
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[6] Avoid repeated freeze-thaw cycles.[1]

Protocol 2: Preparation of an In Vivo Formulation (DMSO/PEG300/Tween-80/Saline)

This protocol yields a clear solution of ≥ 2.5 mg/mL.[6]

- Prepare a concentrated stock solution of **A-967079** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of the final formulation, sequentially add the following, ensuring the solution is clear after each addition:
  - 100 µL of the 25 mg/mL **A-967079** DMSO stock solution.
  - 400 µL of PEG300. Mix until clear.
  - 50 µL of Tween-80. Mix until clear.
  - 450 µL of saline. Mix until clear.
- Use this formulation immediately for animal dosing.[6]

Visualizations

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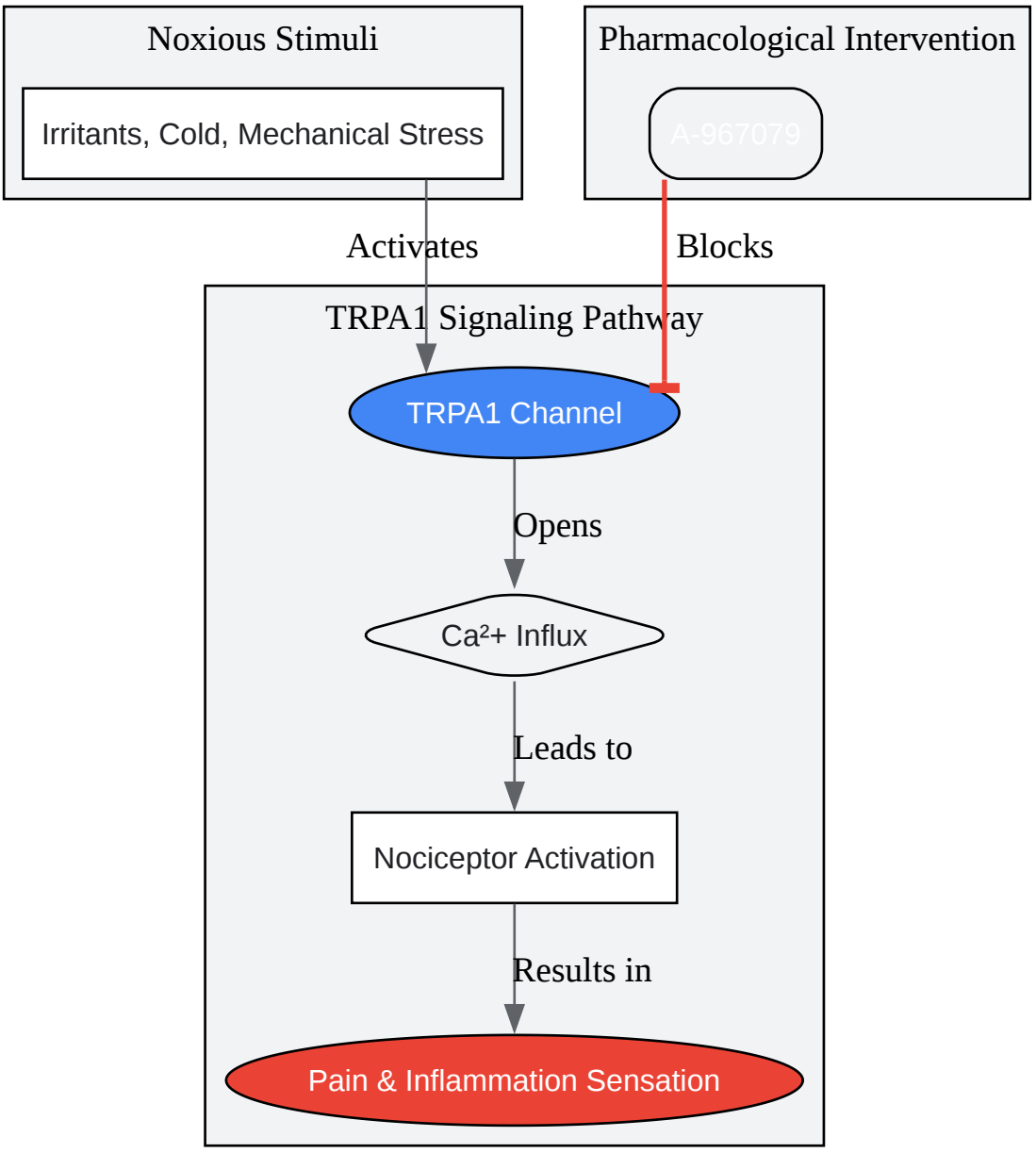

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Caption: **A-967079** mechanism of action as a TRPA1 antagonist.

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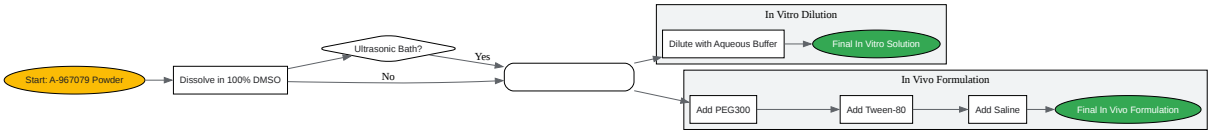

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Caption: Experimental workflow for preparing **A-967079** solutions.

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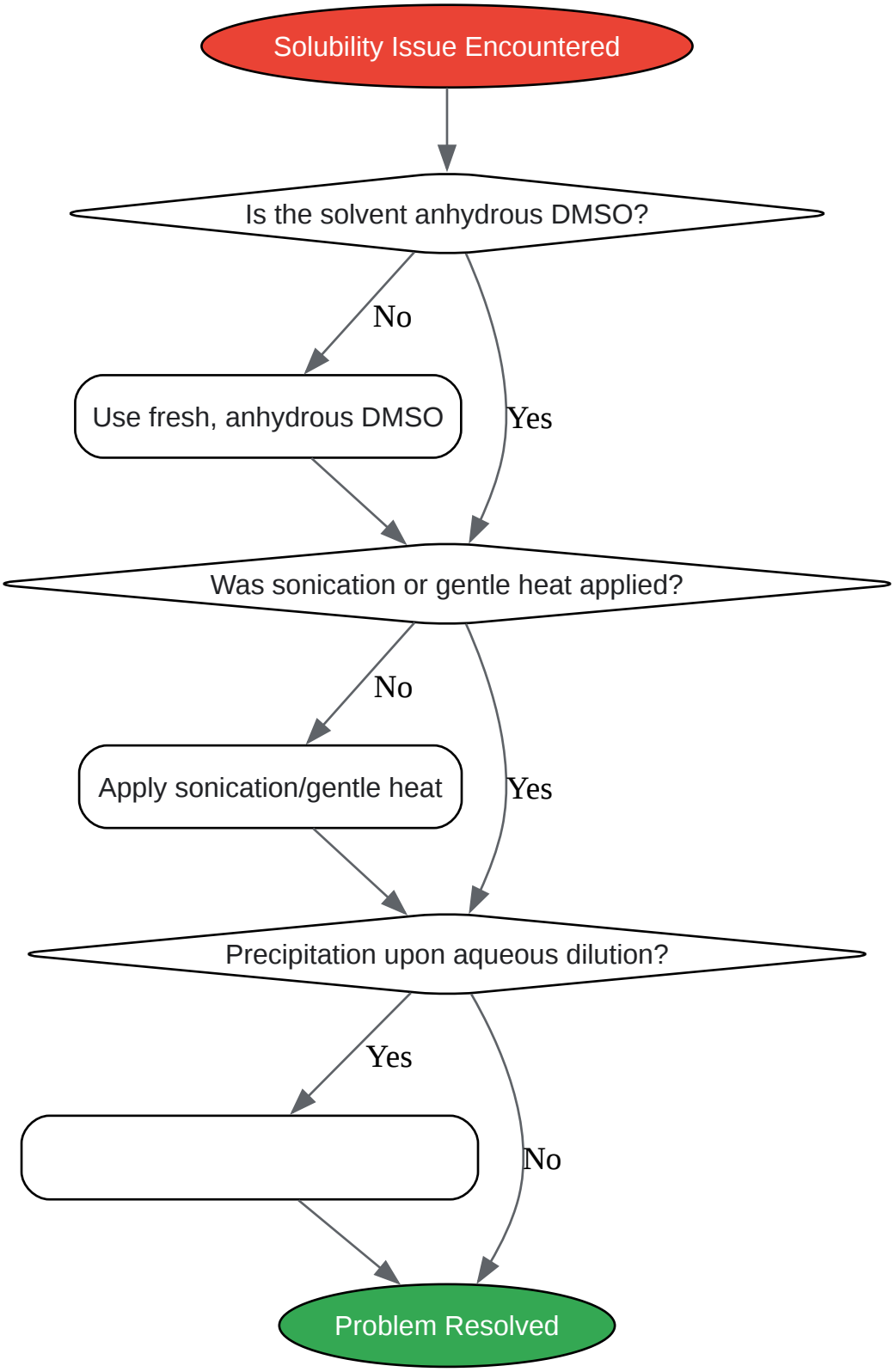

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Caption: Troubleshooting logic for **A-967079** solubility issues.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. A-967079 - Wikipedia [en.wikipedia.org]
- 3. A 967079 | TRPA1 | Tocris Bioscience [tocris.com]
- 4. Molecular Basis Determining Inhibition/Activation of Nociceptive Receptor TRPA1 Protein: A SINGLE AMINO ACID DICTATES SPECIES-SPECIFIC ACTIONS OF THE MOST POTENT MAMMALIAN TRPA1 ANTAGONIST - PMC [pmc.ncbi.nlm.nih.gov]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. A-967079 | TRP/TRPV Channel | TargetMol [targetmol.com]
- To cite this document: BenchChem. [A-967079 solubility problems and solutions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605065/docs#a-967079-solubility-problems-and-solutions]

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